

Essential Safety and Handling Guidelines for Exaluren

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This document provides critical safety and logistical information for the handling and disposal of **Exaluren** (also known as ELX-02 or NB-124), a synthetic eukaryotic ribosome-selective glycoside utilized in research settings. Adherence to these procedural guidelines is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Exaluren**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.



Equipment	Specification	Purpose	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact.	
Eye Protection	Safety glasses with side- shields or goggles	To protect eyes from splashes or dust.	
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for bulk quantities or when generating dust.	To avoid inhalation of dust or aerosols.	
Body Protection	Laboratory coat	To protect skin and clothing from contamination.	

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Exaluren** and ensuring the safety of laboratory personnel.

Storage Conditions

Compound Form	Long-Term Storage	Short-Term Storage	Special Conditions
Exaluren	-80°C (up to 6 months)	-20°C (up to 1 month)	Store in a sealed container, protected from moisture.
Exaluren Disulfate	-80°C (up to 6 months)	-20°C (up to 1 month)	Store under a nitrogen atmosphere.

Solution Preparation Workflow

The following diagram outlines the recommended workflow for preparing **Exaluren** solutions.







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Workflow for the preparation of **Exaluren** solutions.

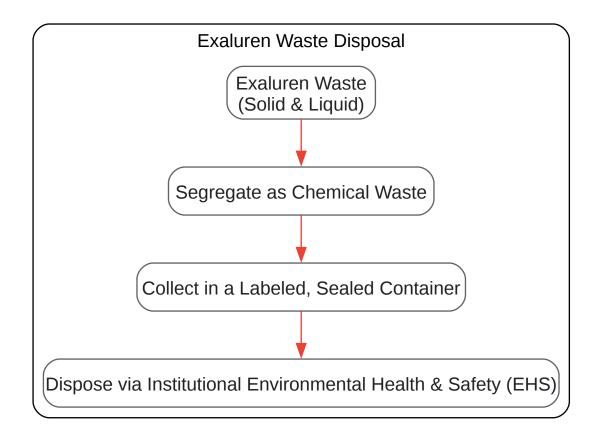
Disposal Plan

The disposal of **Exaluren** and its contaminated waste must be handled with care to prevent environmental contamination and ensure compliance with local regulations.

Waste Segregation and Disposal Pathway

All materials contaminated with **Exaluren** should be treated as chemical waste. The logical flow for disposal is as follows:





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Logical pathway for the disposal of **Exaluren** waste.

Disposal Procedure:

- Segregation: Collect all solid waste (e.g., contaminated gloves, weigh boats, pipette tips) and liquid waste (e.g., unused solutions) separately from general laboratory trash.
- Containment: Place waste in a clearly labeled, sealed, and chemical-resistant container. The label should include the name of the chemical ("Exaluren") and the appropriate hazard warnings.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) office for specific instructions on the final disposal of the chemical waste. Do not dispose of Exaluren down the drain or in regular trash.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure the responsible use of **Exaluren** in a laboratory setting.







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